

Ethyl p-Methoxyhydrocinnamate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl-p-methoxyhydrocinnamate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of Ethyl p-methoxyhydrocinnamate, also known as Ethyl 3-(4-methoxyphenyl)propanoate. This document is intended to serve as a comprehensive resource, consolidating essential data for laboratory and development use.

Chemical Identity and Physical Properties

Ethyl p-methoxyhydrocinnamate is an ester characterized by a methoxy-substituted phenyl group attached to a propanoate backbone. It is a colorless to light yellow liquid under standard conditions.

Table 1: Physical and Chemical Properties of Ethyl p-methoxyhydrocinnamate

| Property | Value | Source |
|--|--|--------|
| Molecular Formula | C ₁₂ H ₁₆ O ₃ | |
| Molecular Weight | 208.25 g/mol | |
| CAS Number | 22767-72-2 | |
| Appearance | Colorless to light yellow liquid | |
| Boiling Point | 165 °C (at 14 Torr) | |
| | 291.1 ± 15.0 °C (at 760 mmHg) | |
| Density | 1.0628 g/cm ³ (at 25 °C) | |
| Refractive Index | 1.5016 (at 25 °C, 589.3 nm) | |
| Vapor Pressure | 0.0 ± 0.6 mmHg (at 25 °C) | |
| Flash Point | 117.7 ± 15.0 °C | |
| LogP (Octanol/Water Partition Coefficient) | 2.7 | |

Solubility

Ethyl p-methoxyhydrocinnamate is generally soluble in organic solvents.

Table 2: Solubility of Ethyl p-methoxyhydrocinnamate

| Solvent | Solubility |
|---------------------------|------------|
| Chloroform | Soluble |
| Dichloromethane | Soluble |
| Ethyl Acetate | Soluble |
| Dimethyl Sulfoxide (DMSO) | Soluble |
| Acetone | Soluble |

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of Ethyl p-methoxyhydrocinnamate.

Table 3: Spectroscopic Data of Ethyl p-methoxyhydrocinnamate

| Technique | Data Highlights |
|----------------------------|--|
| ^1H NMR | Data available, refer to spectral databases. |
| ^{13}C NMR | Data available, refer to spectral databases. [1] |
| Infrared (IR) Spectroscopy | Data available, refer to spectral databases. |
| Mass Spectrometry (MS) | Top peaks at m/z 121, 134, 208. |

Safety and Handling

Appropriate safety precautions should be observed when handling Ethyl p-methoxyhydrocinnamate.

Table 4: GHS Hazard Information

| Hazard Statement | Precautionary Statement |
|--|---|
| H315: Causes skin irritation.[2][3] | P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2][4] |
| H319: Causes serious eye irritation.[2][3] | P264: Wash skin thoroughly after handling.[3] |
| H335: May cause respiratory irritation.[2][3] | P271: Use only outdoors or in a well-ventilated area.[3] |
| P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] | |
| P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3] | |
| P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3] | |
| P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4] | |
| P312: Call a POISON CENTER/doctor if you feel unwell.[3] | |
| P403+P233: Store in a well-ventilated place. Keep container tightly closed.[3] | |
| P405: Store locked up.[3] | |
| P501: Dispose of contents/container to an approved waste disposal plant.[3] | |

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of liquid organic compounds like Ethyl p-methoxyhydrocinnamate.

Boiling Point Determination (Micro-reflux Method)

This method is suitable for small sample volumes.

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire for attachment

Procedure:

- Place a few drops of the liquid sample into the small test tube.
- Invert the sealed capillary tube and place it, open end down, into the liquid in the test tube.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the sample.
- Suspend the assembly in a heating bath.
- Heat the bath gently and observe the capillary tube. A slow stream of bubbles will emerge as the trapped air expands.
- Continue heating until a rapid and continuous stream of bubbles is observed from the capillary tube. This indicates the liquid has reached its boiling point.
- Record the temperature at which the rapid stream of bubbles is maintained.
- To confirm, remove the heat source and note the temperature at which the liquid is drawn back into the capillary tube. This should be close to the boiling point.

Density Determination (Pycnometer Method)

This method provides an accurate measurement of liquid density.

Objective: To determine the mass per unit volume of the liquid.

Apparatus:

- Pycnometer (a specific gravity bottle of a known volume)
- Analytical balance
- Thermometer
- Constant temperature bath

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record the mass (m_1).
- Fill the pycnometer with the liquid sample, ensuring no air bubbles are trapped. Place the stopper, allowing excess liquid to escape through the capillary.
- Thermostat the filled pycnometer in a constant temperature bath to the desired temperature (e.g., 25 °C).
- Carefully dry the outside of the pycnometer and weigh it. Record the mass (m_2).
- Empty and clean the pycnometer. Fill it with a reference liquid of known density at the same temperature (e.g., distilled water) and weigh it (m_3).
- Calculate the density of the sample using the following formula: $\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{reference}}$

Refractive Index Measurement

The refractive index is a characteristic property of a substance.

Objective: To measure the extent to which light is bent when passing through the liquid.

Apparatus:

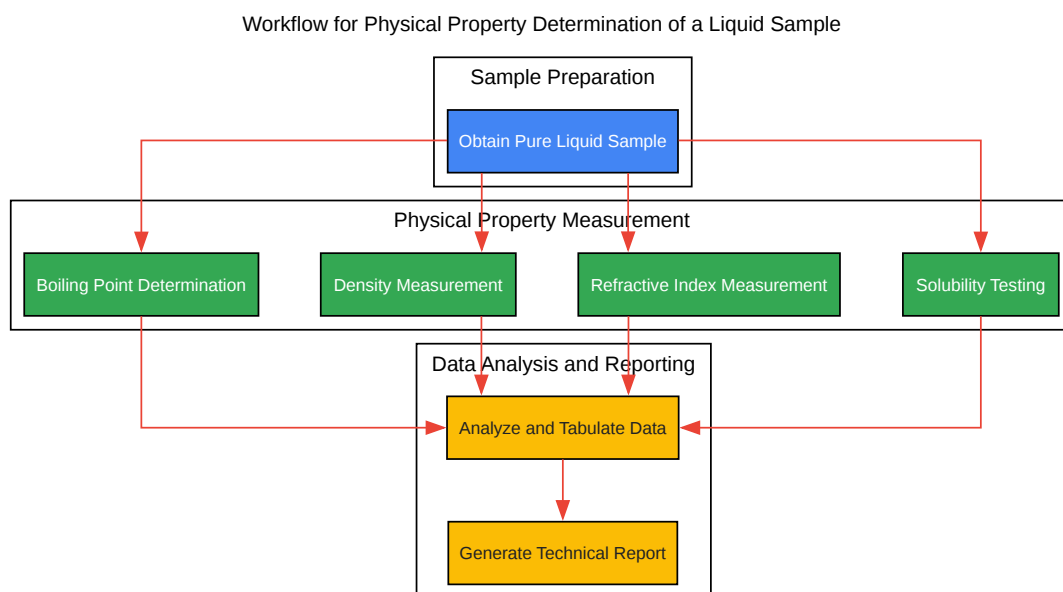
- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Lens paper and a suitable solvent (e.g., ethanol or acetone)

Procedure:

- Turn on the refractometer and the constant temperature water circulator, setting it to the desired temperature (e.g., 25 °C). Allow the instrument to equilibrate.
- Clean the prism surfaces of the refractometer using lens paper and a suitable solvent.
- Using a clean dropper, place a few drops of the liquid sample onto the lower prism.
- Close the prisms and ensure the liquid spreads evenly between them.
- Look through the eyepiece and adjust the control knob to bring the dividing line between the light and dark fields into the center of the crosshairs.
- If a colored fringe is observed, adjust the dispersion compensator to obtain a sharp, black-and-white dividing line.
- Read the refractive index value from the scale.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of a liquid organic compound.



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Caption: Workflow for Physical Property Determination.

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